

1,4-Dibromobutane-2,2,3,3-d4 physical properties

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Compound of Interest

Compound Name: 1,4-Dibromobutane-2,2,3,3-d4

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An In-Depth Technical Guide to the Physical Properties of **1,4-Dibromobutane-2,2,3,3-d4**

For researchers, scientists, and professionals in drug development, understanding the physical characteristics of isotopically labeled compounds is critical for their application in mechanistic studies, as tracers, and as internal standards in quantitative analysis. This guide provides a detailed overview of the core physical properties of **1,4-Dibromobutane-2,2,3,3-d4** (CAS No. 52089-63-1), a deuterated analog of 1,4-Dibromobutane.

Core Physical and Chemical Properties

1,4-Dibromobutane-2,2,3,3-d4 is the deuterium-labeled version of 1,4-Dibromobutane.[1] The incorporation of deuterium atoms results in a higher molecular weight compared to its non-deuterated counterpart. This mass shift is fundamental to its use as an internal standard in mass spectrometry-based assays.[2] The compound is typically available with high isotopic purity, commonly 98 atom % D, and a chemical purity of at least 98-99%.[2][3]

Data Presentation: A Comparative Summary

The following table summarizes the key quantitative physical properties of **1,4-Dibromobutane-2,2,3,3-d4**. For comparative purposes, the properties of standard, non-deuterated 1,4-Dibromobutane are also included.

Property	1,4-Dibromobutane-2,2,3,3-d4	1,4-Dibromobutane (non-deuterated)
CAS Number	52089-63-1	110-52-1
Molecular Formula	BrCH ₂ CD ₂ CD ₂ CH ₂ Br	Br(CH ₂) ₄ Br
Molecular Weight	219.94 g/mol [1][2][4]	215.91 g/mol [5][6]
Density	1.908 g/mL at 25 °C[2][7]	1.808 g/mL at 25 °C
Boiling Point	63-65 °C at 6 mmHg[2][7]	197-199 °C at 760 mmHg[5][8]; 63-65 °C at 6 mmHg
Melting Point	-20 °C[2][7]	-16.5 °C to -20 °C[8][9]
Refractive Index	n _{20/D} 1.5186[2][7]	n _{20/D} 1.519
Appearance	-	Colorless to pale yellow liquid[5][6]
Isotopic Purity	98 atom % D[2][3]	Not Applicable

Experimental Protocols for Property Determination

While the provided data is cited from literature, detailed experimental protocols for this specific molecule are not published in readily available sources. The following are standard methodologies used to determine such physical properties for organic liquids.

- Density Measurement:** Density is typically determined using a pycnometer or a digital density meter. The instrument is calibrated with a substance of known density (e.g., deionized water). The sample is then introduced, and its mass is measured within a precisely known volume at a controlled temperature (e.g., 25 °C).
- Boiling Point Determination:** The boiling point, especially at reduced pressure (e.g., 6 mmHg), is measured using vacuum distillation. The liquid is heated in a distillation apparatus connected to a vacuum pump and a manometer. The temperature at which the liquid boils and its vapor condenses is recorded at the measured pressure.

- **Melting Point Determination:** To determine the melting point of a substance that is liquid at room temperature, a cold stage or cryostat is used. The sample is cooled until it solidifies. It is then slowly warmed, and the temperature at which the solid completely transitions to a liquid is recorded as the melting point.
- **Refractive Index Measurement:** The refractive index is measured using a refractometer, commonly an Abbé refractometer. A small drop of the liquid is placed on the prism, and the instrument is adjusted to bring a dividing line into focus on a crosshair. The refractive index is read directly from a scale, with the temperature controlled to a standard value, typically 20 °C (n_{20/D}).

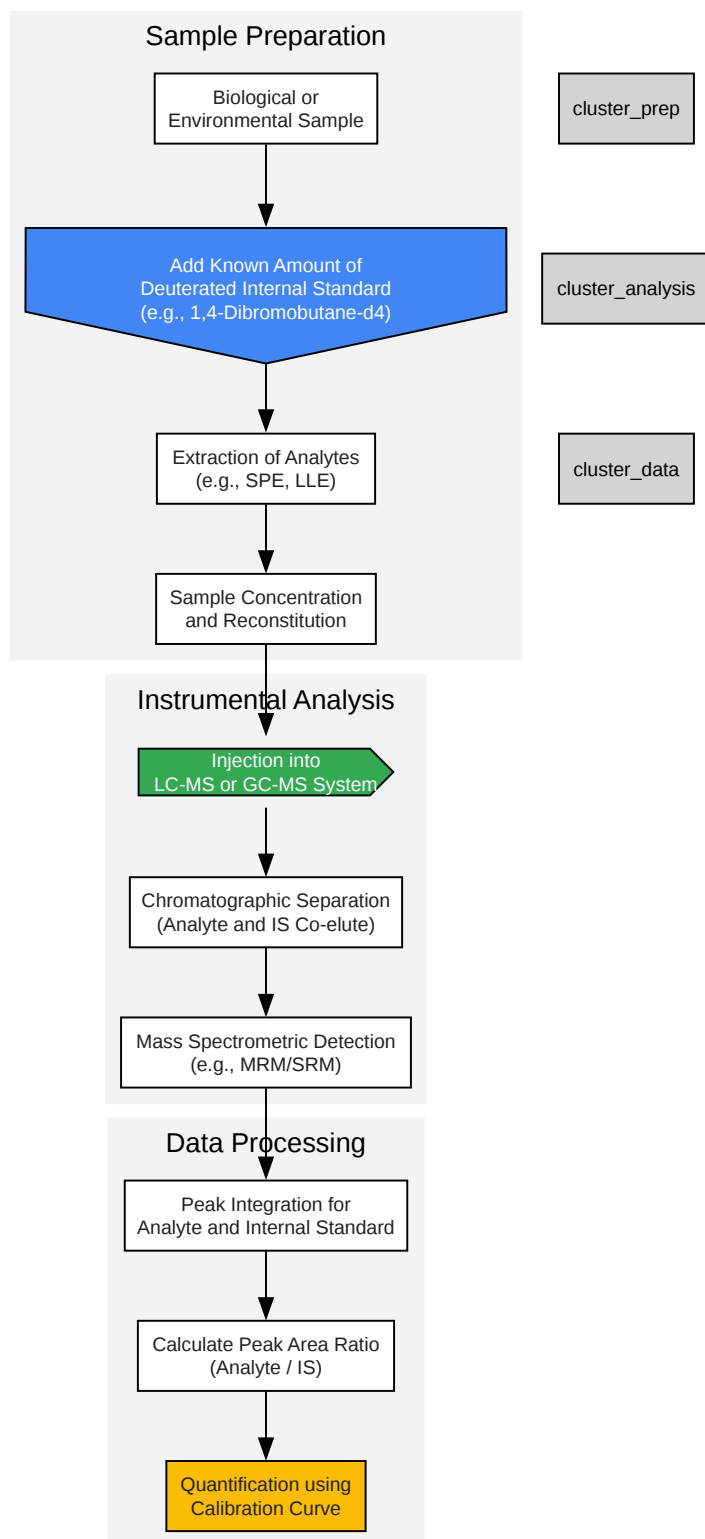
Applications and Experimental Workflow

The primary application of **1,4-Dibromobutane-2,2,3,3-d₄** is as an internal standard for quantitative analysis using techniques like Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[1] Its utility stems from the fact that it co-elutes with the non-labeled analyte but is distinguishable by its higher mass, allowing for precise quantification by correcting for variations in sample preparation and instrument response.

Visualization of Experimental Workflow

The following diagram illustrates a typical workflow for using a deuterated internal standard, such as **1,4-Dibromobutane-2,2,3,3-d₄**, in a quantitative mass spectrometry analysis.

Workflow for Quantitative Analysis Using a Deuterated Internal Standard

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Quantitative analysis workflow using a deuterated standard.

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